

In-Depth Technical Guide: Safety and Handling of Acid-C3-SSPy

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Compound of Interest

Compound Name: Acid-C3-SSPy

Cat. No.: B3422238

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Acid-C3-SSPy**, a critical reagent in the field of antibody-drug conjugates (ADCs). Below you will find detailed data on its properties, safe handling procedures, and a representative experimental protocol for its application in ADC synthesis.

Chemical and Physical Properties

Acid-C3-SSPy, systematically known as 4-(2-Pyridyldithio)butanoic acid, is a cleavable linker used in the synthesis of ADCs. Its disulfide bond allows for the release of a cytotoxic payload within the reducing environment of a target cell.

Property	Value
CAS Number	250266-79-6
Molecular Formula	C ₉ H ₁₁ NO ₂ S ₂
Molecular Weight	229.32 g/mol
Synonyms	4-(Pyridin-2-yldisulfaneyl)butanoic Acid, 4-(2-Pyridinyldithio)butanoic Acid
Primary Use	Cleavable linker for Antibody-Drug Conjugates (ADCs)
Storage	Recommended storage at 2-8°C in a refrigerator.

Safety and Handling Guidelines

Adherence to strict safety protocols is essential when handling **Acid-C3-SSPy**. The following guidelines are based on standard laboratory practices for chemical reagents of this nature.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against accidental exposure.

PPE Item	Specification
Gloves	Wear appropriate chemical-resistant gloves.
Eye Protection	Use chemical safety goggles or a face shield.
Lab Coat	A standard laboratory coat should be worn at all times.
Respiratory	Use in a well-ventilated area. A respirator may be necessary for handling large quantities or in case of aerosolization.

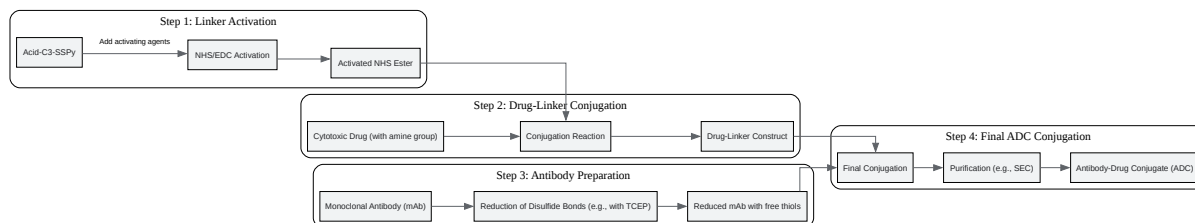
Handling and Storage Precautions

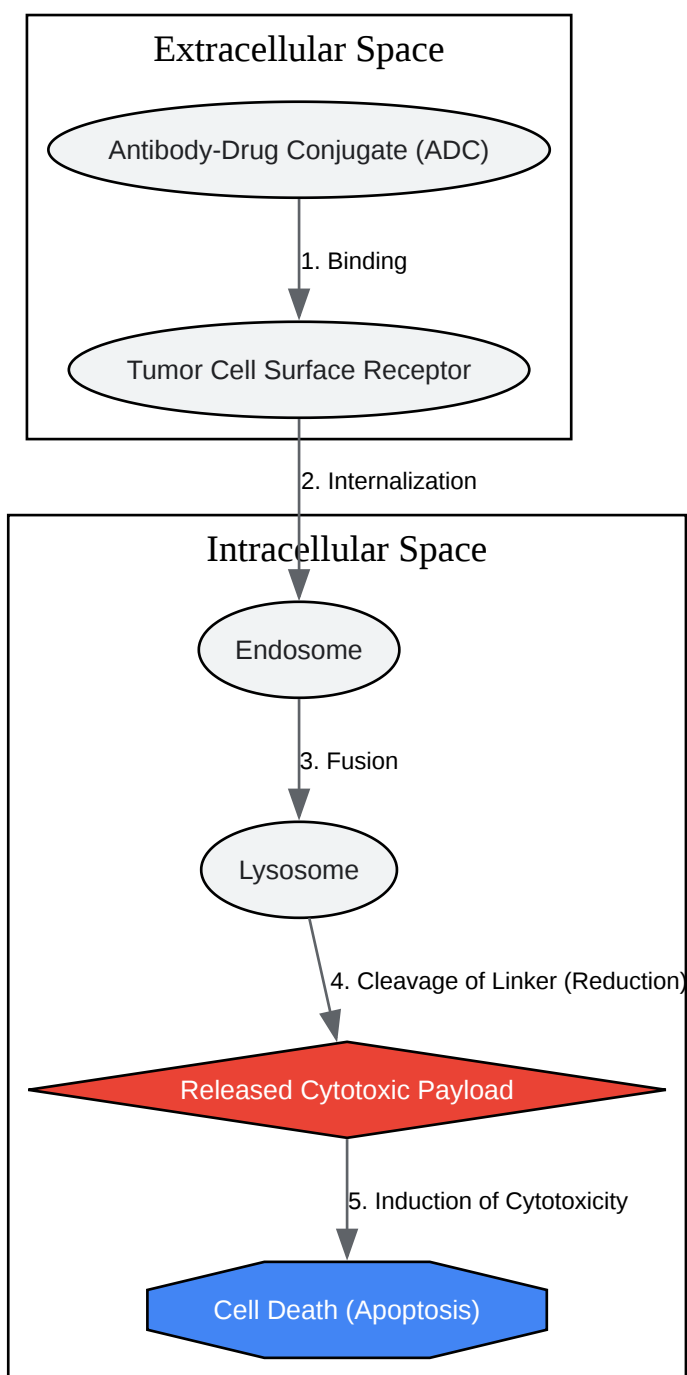
Precaution Category	Guideline
General Handling	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. ^[1] Do not eat, drink, or smoke in the laboratory.
Ventilation	Use only in a well-ventilated area, such as a chemical fume hood. ^[1]
Storage	Store in a tightly closed container in a cool, dry place. ^[1] Keep away from incompatible materials such as strong oxidizing agents.
Spill Response	In case of a spill, wear appropriate PPE, absorb the spill with an inert material, and dispose of it as hazardous waste.

Experimental Protocols

The following is a representative multi-step protocol for the synthesis of an antibody-drug conjugate using a pyridyl disulfide-containing linker like **Acid-C3-SSPy**. This process involves the activation of the linker, its conjugation to a cytotoxic drug, and the final conjugation to a monoclonal antibody.

Workflow for ADC Synthesis





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References

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